

# 2,2-Dimethyltetrahydrofuran: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name:	2,2-Dimethyltetrahydrofuran
CAS No.:	1003-17-4
Cat. No.:	B086795

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of **2,2-dimethyltetrahydrofuran**, a heterocyclic ether with applications as a solvent in chemical synthesis. The document details its physicochemical properties, a representative experimental protocol for its synthesis, and visual representations of its synthesis and application in a typical experimental workflow.

## Physicochemical Properties of 2,2-Dimethyltetrahydrofuran

A summary of the key quantitative data for **2,2-dimethyltetrahydrofuran** is presented in the table below for easy reference and comparison.

Property	Value	Unit
Molecular Weight	100.16	g/mol
Molecular Formula	C <sub>6</sub> H <sub>12</sub> O	-
CAS Number	1003-17-4	-
Density	0.831	g/cm <sup>3</sup>
Boiling Point	92 - 93	°C
Melting Point	-63	°C
Flash Point	-6	°C
Refractive Index	1.407	-
Vapor Pressure	65.5	mmHg at 25°C

## Representative Experimental Protocol: Synthesis of 2,2-Dimethyltetrahydrofuran

While various methods exist for the synthesis of substituted tetrahydrofurans, a common and illustrative approach is the acid-catalyzed intramolecular cyclization (dehydration) of a suitable diol precursor, such as 4-methylpentane-1,4-diol. The following protocol is a representative procedure.

Materials:

- 4-methylpentane-1,4-diol
- Concentrated sulfuric acid (H<sub>2</sub>SO<sub>4</sub>) or other acid catalyst (e.g., p-toluenesulfonic acid)
- Anhydrous sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>) or magnesium sulfate (MgSO<sub>4</sub>) for drying
- Distillation apparatus
- Separatory funnel
- Round-bottom flask

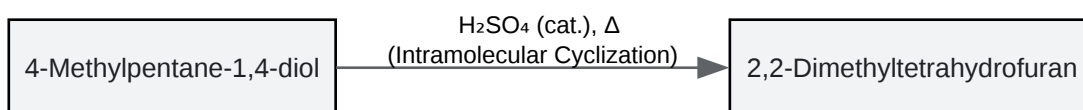
- Heating mantle
- Magnetic stirrer and stir bar

Procedure:

- **Reaction Setup:** To a round-bottom flask equipped with a magnetic stir bar and a distillation apparatus, add 4-methylpentane-1,4-diol.
- **Catalyst Addition:** Slowly and with stirring, add a catalytic amount of concentrated sulfuric acid to the diol. The reaction is typically exothermic, so cooling may be necessary.
- **Heating and Distillation:** Heat the mixture gently using a heating mantle. The **2,2-dimethyltetrahydrofuran** product will form and, due to its lower boiling point compared to the starting diol, will distill over.
- **Collection:** Collect the distillate, which will be an impure mixture of **2,2-dimethyltetrahydrofuran** and water.
- **Workup:** Transfer the distillate to a separatory funnel. Wash the organic layer with a saturated sodium bicarbonate solution to neutralize any remaining acid, followed by a wash with brine (saturated NaCl solution).
- **Drying:** Separate the organic layer and dry it over an anhydrous drying agent like sodium sulfate or magnesium sulfate.
- **Purification:** Decant or filter the dried liquid into a clean, dry distillation flask. Purify the **2,2-dimethyltetrahydrofuran** by fractional distillation, collecting the fraction that boils at the literature value (92-93 °C).
- **Characterization:** Confirm the identity and purity of the final product using analytical techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) and Nuclear Magnetic Resonance (NMR) spectroscopy.

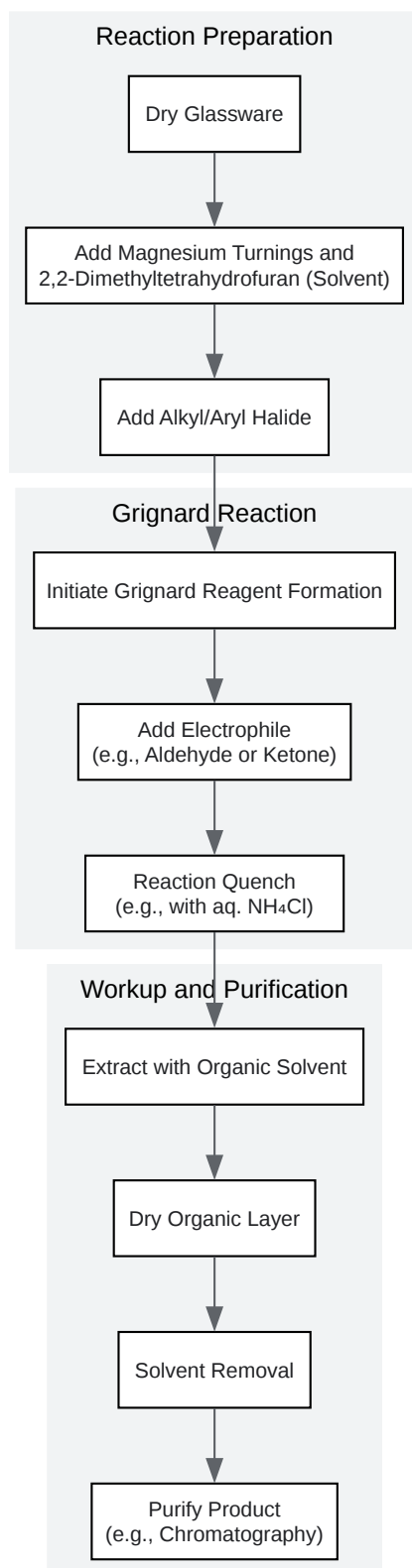
## Visualizations

The following diagrams illustrate the synthesis pathway of **2,2-dimethyltetrahydrofuran** and a general experimental workflow where it is used as a solvent.



[Click to download full resolution via product page](#)

**Figure 1:** Synthesis of **2,2-Dimethyltetrahydrofuran**.



[Click to download full resolution via product page](#)

**Figure 2:** Experimental workflow for a Grignard reaction using **2,2-dimethyltetrahydrofuran** as a solvent.

- To cite this document: BenchChem. [2,2-Dimethyltetrahydrofuran: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b086795/docs#2-2-dimethyltetrahydrofuran-a-technical-guide>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)